

Bioavailability predictions for 2-Bromo-5-(cyclohexylmethyl)pyridine compounds

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Compound of Interest

Compound Name: 2-Bromo-5-(cyclohexylmethyl)pyridine

Cat. No.: B12335983

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Bioavailability Predictions for 2-Bromo-5-(cyclohexylmethyl)pyridine

Technical Guide & Predictive Framework

Executive Summary

2-Bromo-5-(cyclohexylmethyl)pyridine represents a distinct class of "lipophilic pyridine" scaffolds. Its pharmacological utility lies in the balance between the polar, hydrogen-bond-accepting pyridine ring and the bulky, lipophilic cyclohexylmethyl moiety.^[1]

- Core Challenge: The compound exhibits Class II characteristics (High Permeability, Low Solubility) within the Biopharmaceutics Classification System (BCS).^{[1][2]}
- Primary Metabolic Liability: The cyclohexyl ring is a "soft spot" for oxidative metabolism (CYP450-mediated hydroxylation), potentially leading to high intrinsic clearance ().^{[1][2]}

- Bioavailability (

): Predicted to be limited by first-pass metabolism rather than absorption.[\[2\]](#)[\[3\]](#)

Physicochemical Profiling (In Silico)

Accurate prediction of oral bioavailability (

) begins with a robust assessment of physicochemical descriptors.[\[1\]](#)[\[2\]](#) The addition of a cyclohexylmethyl group to the 2-bromopyridine core drastically alters the lipophilicity profile compared to simple methyl-pyridines.[\[1\]](#)

Table 1: Predicted Physicochemical Descriptors

Property	Value (Est.)	Impact on Bioavailability
Molecular Weight (MW)	254.17 g/mol	Favorable: Well within Rule of 5 (< 500). [1] [2] [3]
LogP (Octanol/Water)	4.2 ± 0.3	High: Indicates excellent passive permeability but poor aqueous solubility. [2]
pKa (Pyridine N)	~1.0 – 1.5	Neutral: The 2-Bromo group is electron-withdrawing, rendering the nitrogen non-basic at physiological pH (7.4). [1] [2]
TPSA	~13 Å²	Low: High brain penetration potential; minimal polar surface area. [2] [3]
Rotatable Bonds	2	Rigid: The cyclohexyl ring adds bulk without significant entropic penalty. [2] [3]
Solubility (Aq)	< 10 µg/mL	Critical Limiting Factor: Requires lipid-based formulation for in vivo studies. [2] [3]

“

Analyst Note: The calculated LogP (~4.2) is significantly higher than the parent 2-bromopyridine (~1.6).^{[1][2]} This shift drives the compound into the "grease ball" chemical space, where non-specific binding and metabolic clearance become dominant concerns.^{[1][2]}

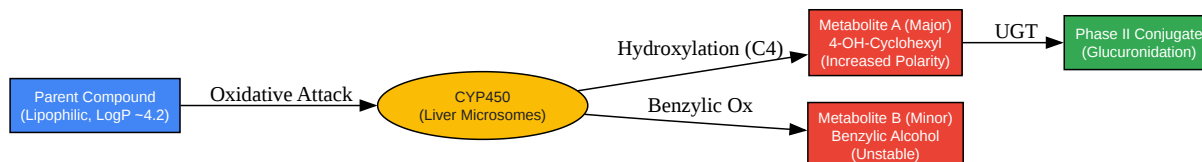
Metabolic Stability & Clearance Mechanisms

The most critical determinant of bioavailability for this scaffold is metabolic stability.^{[1][2]} While the pyridine ring is relatively deactivated by the bromine atom, the aliphatic cyclohexyl and benzylic positions are prime targets for Cytochrome P450 (CYP) enzymes.^{[1][2]}

Predicted Metabolic Pathways^{[1][3]}

- Cyclohexyl Hydroxylation (Major): CYP3A4 and CYP2D6 prefer lipophilic substrates.^{[1][2]} The C3 and C4 positions of the cyclohexyl ring are sterically accessible and electronically prone to oxidation, typically yielding trans-4-hydroxy metabolites.^[1]
- Benzylic Oxidation (Minor): The methylene bridge () connecting the rings is susceptible to hydrogen atom abstraction, leading to alcohol or ketone formation.^{[1][2]}
- Debromination (Rare): Oxidative insertion into the C-Br bond is uncommon, but glutathione (GSH) conjugation via is a risk if the pyridine is further activated.^{[1][2]}

Diagram 1: Metabolic Fate Prediction



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Caption: Predicted metabolic cascade showing the conversion of the lipophilic parent into polar hydroxylated metabolites, the primary driver of clearance.[1][2][3]

Permeability & Transporter Interaction

Given the neutral charge at pH 7.4 and high lipophilicity, passive diffusion will be rapid.[1][2]

- Caco-2 Prediction:

cm/s.[3]

- P-gp Efflux: Lipophilic, neutral molecules are often P-glycoprotein (P-gp) substrates. However, the high passive permeability usually saturates the efflux pump, minimizing the net effect on absorption.[1][2]
- Blood-Brain Barrier (BBB): With a LogP > 4 and TPSA < 20, this compound is predicted to be highly CNS penetrant, which is a critical consideration for toxicity profiling.[1][2]

Experimental Validation Protocols

To validate these predictions, the following "Self-Validating" experimental workflow is recommended. These protocols prioritize identifying the "kill" factors (solubility vs. metabolism) early.[1][2]

Thermodynamic Solubility Assay

- Objective: Determine if bioavailability is solubility-limited.
- Protocol:

- Prepare a saturated solution of the compound in Phosphate Buffered Saline (pH 7.4).
- Incubate at 37°C for 24 hours with shaking.
- Filter (0.45 µm PVDF) to remove undissolved solid.[\[1\]](#)[\[2\]](#)
- Quantify filtrate using HPLC-UV (254 nm).
- Threshold: If < 50 µM, micronization or lipid formulation (e.g., PEG400/Captisol) is required for animal studies.[\[1\]](#)[\[2\]](#)

Microsomal Stability (Intrinsic Clearance)[\[1\]](#)[\[2\]](#)

- Objective: Quantify

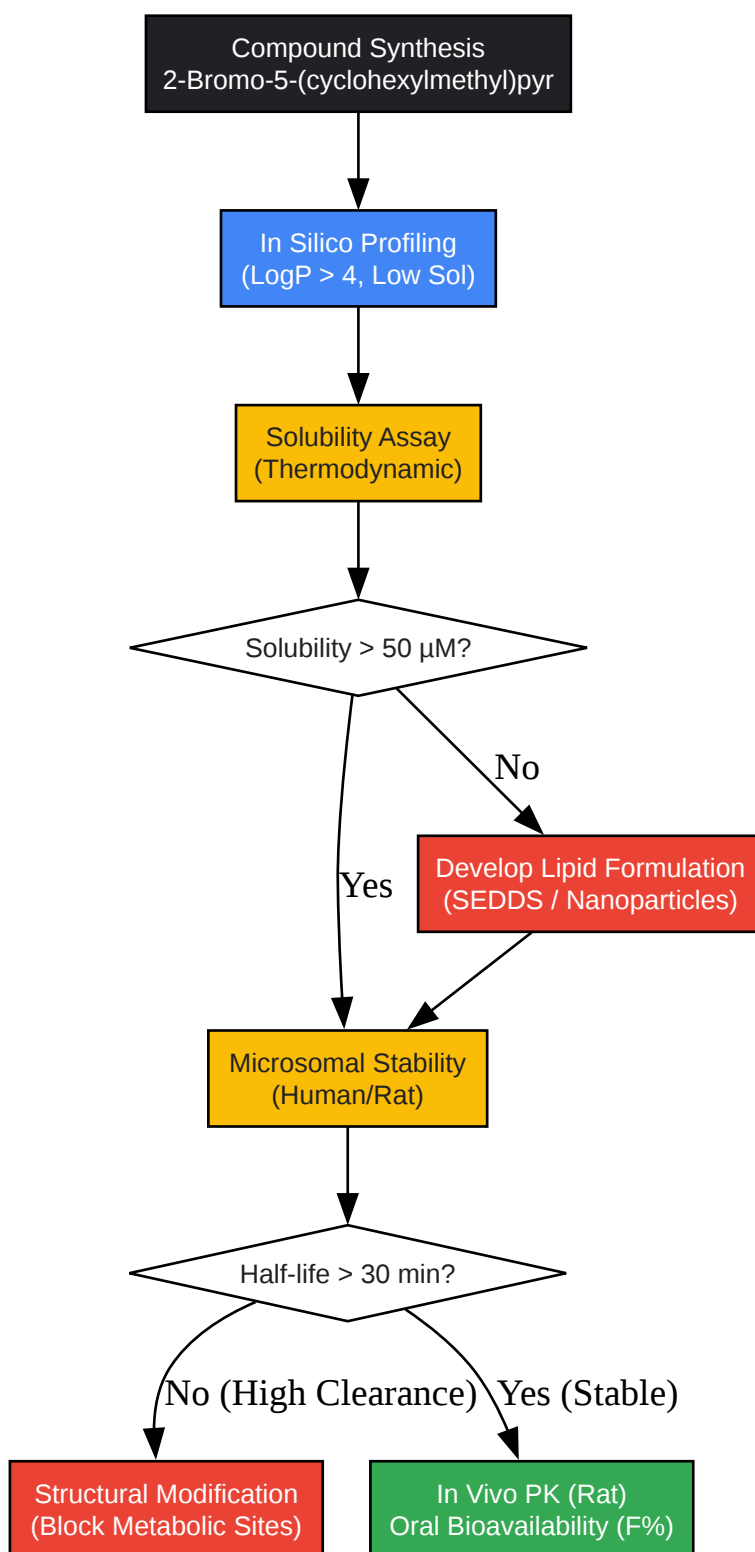
to predict hepatic first-pass extraction.

- Protocol:
 - Incubate compound (1 µM) with pooled human/rat liver microsomes (0.5 mg/mL protein) and NADPH.[\[1\]](#)[\[2\]](#)
 - Sample at t = 0, 5, 15, 30, 60 min.[\[1\]](#)[\[2\]](#)
 - Quench with cold acetonitrile (containing internal standard).
 - Analyze via LC-MS/MS (MRM mode).[\[1\]](#)[\[2\]](#)
 - Calculation: Plot $\ln(\% \text{ remaining})$ vs. time. Slope =

[\[1\]](#)[\[2\]](#)[\[3\]](#)

[\[1\]](#)[\[2\]](#)

Diagram 2: Bioavailability Prediction Workflow



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Caption: Decision tree for evaluating the bioavailability of the scaffold, prioritizing solubility and metabolic stability checkpoints.

Optimization Strategies

If the compound exhibits high clearance (predicted due to the cyclohexyl ring), the following medicinal chemistry strategies are recommended:

- Fluorination: Introduce fluorine at the C4 position of the cyclohexyl ring.^{[1][2]} This blocks the primary site of metabolic hydroxylation without significantly altering steric bulk.^{[1][2]}
- Heteroatom Insertion: Replace a cyclohexyl methylene () with oxygen (tetrahydropyran) to lower LogP and reduce lipophilicity-driven metabolic clearance.

References

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